

Physical state and appearance of pure Allyl cinnamate

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Compound of Interest

Compound Name: Allyl cinnamate

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An In-depth Technical Guide on the Physical State and Appearance of Pure Allyl Cinnamate

This guide provides a comprehensive overview of the physical and chemical properties of pure **allyl cinnamate**, tailored for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for property determination and purity analysis, with quantitative data presented in clear, tabular formats.

Physical and Chemical Properties

Pure **allyl cinnamate** is a colorless to pale straw-colored or light yellow liquid at room temperature.^{[1][2][3][4]} It is characterized by a sweet, fruity, and balsamic aroma, often described as reminiscent of cherry, peach, apricot, or pineapple.^{[1][2][3][4][5]}

General and Physical Properties

A summary of the key physical properties of **allyl cinnamate** is provided in Table 1. These properties are crucial for its handling, formulation, and quality control.

Property	Value	Reference(s)
Appearance	Colorless to pale yellow/straw-colored liquid	[1][2][3]
Odor	Fruity, spicy, balsamic, cherry, peach, apricot-like	[1][3][4][5]
Boiling Point	150-152 °C at 15 mmHg272.9 °C (Predicted)	[1][4]
Density	1.053 g/mL at 25 °C	[1]
Specific Gravity	1.050 - 1.056 at 25 °C	[5]
Refractive Index	1.562 - 1.569 at 20 °C	[5]
Vapor Pressure	0.003 mmHg at 20 °C	[5]
Flash Point	> 100 °C (> 212 °F)	[5]
Solubility	Insoluble in water; soluble in alcohol and oils.	[1][4]

Chemical and Molecular Properties

Table 2 outlines the fundamental chemical and molecular identifiers for **allyl cinnamate**.

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₁₂ O ₂	[6][7][8]
Molecular Weight	188.22 g/mol	[6][8]
CAS Number	1866-31-5	[1][8]
IUPAC Name	prop-2-enyl (2E)-3-phenylprop-2-enoate	[4]
Synonyms	Allyl 3-phenylacrylate, Cinnamic acid allyl ester	[6][7]

Experimental Protocols

This section details the methodologies for the synthesis, purification, and characterization of pure **allyl cinnamate**.

Synthesis and Purification

Synthesis via Fischer Esterification:

Allyl cinnamate is typically synthesized by the direct esterification of cinnamic acid with allyl alcohol, using a strong acid catalyst such as sulfuric acid.^{[1][3]}

- Materials: Cinnamic acid, allyl alcohol, concentrated sulfuric acid, diethyl ether (or other suitable organic solvent), saturated sodium bicarbonate solution, anhydrous magnesium sulfate.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, dissolve cinnamic acid in an excess of allyl alcohol.
 - Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
 - Heat the mixture to reflux for several hours to drive the reaction to completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
 - Dilute the mixture with diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **allyl cinnamate**.

Purification:

The crude product can be purified by vacuum distillation to yield pure **allyl cinnamate**.^[1] The fraction collected at 150-152 °C and a pressure of 15 mmHg corresponds to the pure

compound.

Determination of Physical Properties

Boiling Point Determination (Thiele Tube Method):

This micro-method is suitable for determining the boiling point with a small amount of sample.

- Apparatus: Thiele tube, thermometer, small test tube (fusion tube), capillary tube (sealed at one end), mineral oil.
- Procedure:
 - Add a small amount of **allyl cinnamate** to the fusion tube.
 - Place the capillary tube, sealed end up, into the fusion tube containing the sample.
 - Attach the fusion tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Place the assembly in a Thiele tube filled with mineral oil.
 - Gently heat the side arm of the Thiele tube.
 - Observe a steady stream of bubbles emerging from the open end of the capillary tube as the temperature rises.
 - Remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[9]

Density Determination (Pycnometer Method):

A pycnometer is a flask with a specific volume used for precise density measurements.

- Apparatus: Pycnometer (specific volume, e.g., 10 mL), analytical balance.
- Procedure:

- Clean and dry the pycnometer and determine its mass accurately (m_1).
- Fill the pycnometer with distilled water of a known temperature and record its mass (m_2). Calculate the exact volume of the pycnometer using the density of water at that temperature.
- Empty and dry the pycnometer thoroughly.
- Fill the pycnometer with **allyl cinnamate** and record its mass (m_3).
- The density (ρ) of **allyl cinnamate** is calculated using the formula: $\rho = (m_3 - m_1) / \text{Volume of pycnometer}$.[\[10\]](#)

Refractive Index Measurement (Abbe Refractometer):

The refractive index is a measure of how light bends as it passes through the substance.

- Apparatus: Abbe refractometer, light source (sodium lamp, 589 nm), dropper.
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Place a few drops of **allyl cinnamate** onto the prism of the refractometer.
 - Close the prism and allow the sample to reach thermal equilibrium with the instrument (typically at 20 °C).
 - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Read the refractive index directly from the instrument's scale.[\[11\]](#)

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

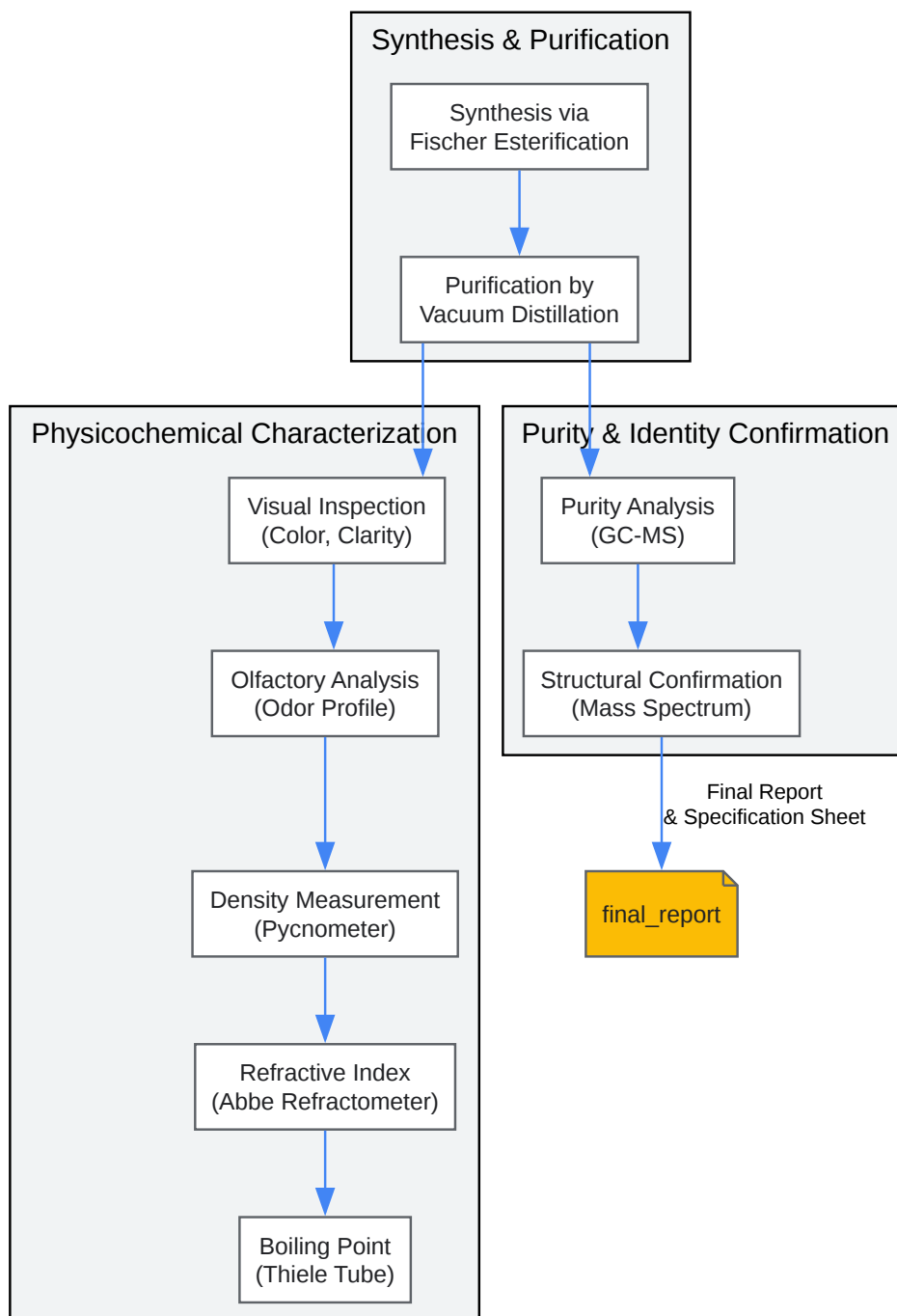
GC-MS is a powerful technique for assessing the purity of volatile compounds like **allyl cinnamate** by separating components and providing mass spectra for identification.

- Instrumentation: Gas chromatograph coupled with a mass spectrometer.
- Typical GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at a lower temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a rate of 10 °C/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low to high m/z ratio (e.g., 40-400 amu).
- Sample Preparation:
 - Prepare a dilute solution of the purified **allyl cinnamate** in a volatile solvent such as ethyl acetate or hexane.
 - Inject a small volume (e.g., 1 μ L) into the GC-MS system.
- Data Analysis:
 - The purity is determined by the area percentage of the **allyl cinnamate** peak in the resulting chromatogram.
 - The identity is confirmed by comparing the obtained mass spectrum with a reference spectrum from a database (e.g., NIST).[\[12\]](#)[\[13\]](#)

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the complete physicochemical characterization of a liquid chemical substance, using **allyl cinnamate** as an example.

Workflow for Physicochemical Characterization of Allyl Cinnamate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis, purification, and characterization of **allyl cinnamate**.

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